

Overcoming ARL67156 solubility issues in aqueous buffers

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Compound of Interest

Compound Name: ARL67156

Cat. No.: B15611179

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Technical Support Center: ARL67156

This technical support center provides researchers, scientists, and drug development professionals with essential information and troubleshooting guides for working with the ecto-ATPase inhibitor, **ARL67156**. The following content addresses common challenges, particularly those related to solubility in aqueous buffers, to ensure successful and reproducible experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is **ARL67156** and what is its mechanism of action?

ARL67156, also known as FPL 67156, is a selective inhibitor of ecto-ATPases. It functions as a weak competitive inhibitor of several ectonucleotidases, primarily Nucleoside Triphosphate Diphosphohydrolase-1 (NTPDase1 or CD39), NTPDase3, and Nucleotide Pyrophosphatase/Phosphodiesterase-1 (NPP1).^[1] By inhibiting these enzymes, **ARL67156** prevents the degradation of extracellular ATP, thereby prolonging its signaling effects.

Q2: What is the recommended solvent for preparing **ARL67156** stock solutions?

The trisodium salt of **ARL67156** is recommended for its solubility in aqueous solutions. For most applications, sterile, nuclease-free water is the preferred solvent for creating a concentrated stock solution. Some suppliers also suggest that it can be formulated in DMSO.

However, there are conflicting reports on its solubility in DMSO, with some indicating it is poorly soluble. Therefore, water is the more reliable choice for initial stock preparation.

Q3: What is the maximum soluble concentration of **ARL67156** trisodium salt in water?

Published data indicates that **ARL67156** trisodium salt is soluble in water up to 20 mM.^[2] One supplier reports a solubility of up to 25 mg/mL with the aid of sonication.

Q4: How should I store **ARL67156** stock solutions?

For optimal stability, it is recommended to prepare fresh solutions for each experiment. If storage is necessary, aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles. Unvalidated reports suggest that stock solutions may be stored at -20°C for up to one month or at -80°C for up to six months.^[3]

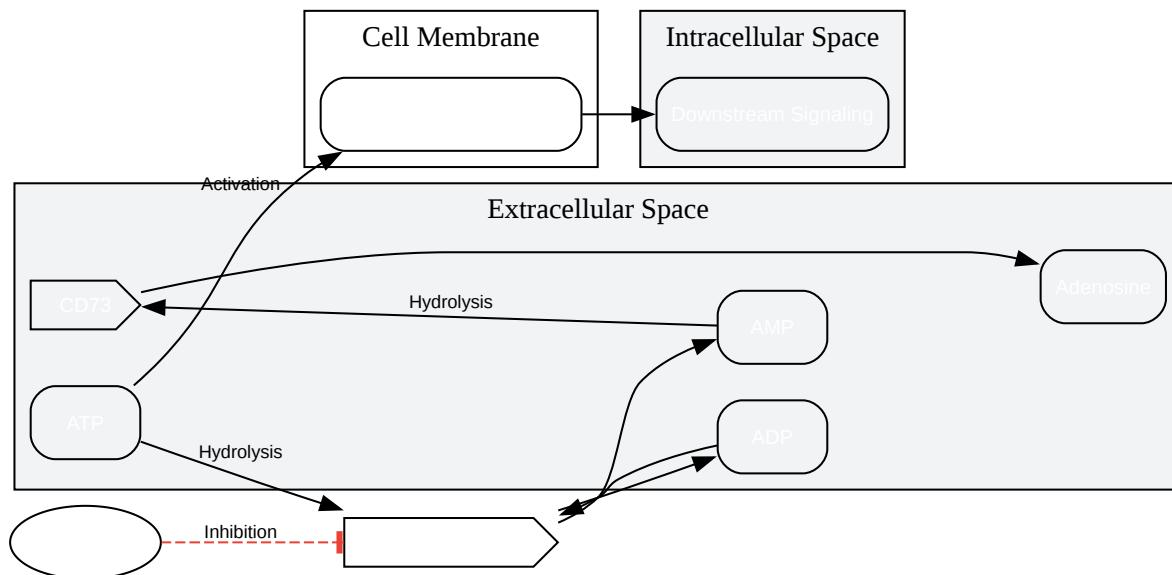
Q5: Is **ARL67156** stable at different pH values?

ARL67156 is known to be unstable in highly acidic conditions. Therefore, it is crucial to avoid acidic environments during solution preparation and in your experimental setup. The optimal pH range for stability is generally close to physiological pH (7.2-7.4).

Troubleshooting Guide: Overcoming Solubility Issues

Researchers may encounter precipitation of **ARL67156** when diluting stock solutions into aqueous experimental buffers. This guide provides a systematic approach to diagnose and resolve these solubility challenges.

Visualizing the Troubleshooting Workflow



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- 3. medchemexpress.com [medchemexpress.com]

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